In-Depth Technical Guide: Potential Biological Activities of Methyl 2,5-dichloroisonicotinate

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Methyl 2,5-dichloroisonicotinate*
CAS No.:	*623585-74-0*
Cat. No.:	*B1593123*

Get Quote

Introduction

Methyl 2,5-dichloroisonicotinate is a halogenated pyridine derivative with the molecular formula $C_7H_5Cl_2NO_2$.[1][2][3] While specific biological activities for this exact compound are not extensively documented in publicly available literature, its structural similarity to known bioactive molecules, particularly derivatives of isonicotinic acid (INA), provides a strong rationale for investigating its potential applications in agriculture and pharmacology. The pyridine ring is a critical structural motif in numerous agrochemicals and pharmaceuticals, known to confer a wide range of biological effects.[4][5]

This guide synthesizes information from structurally related compounds to propose and explore three primary potential biological activities of **Methyl 2,5-dichloroisonicotinate**:

- Plant Resistance Induction: Acting as an elicitor of Systemic Acquired Resistance (SAR).
- Herbicidal Activity: Disrupting essential plant physiological processes.
- Fungicidal/Antimicrobial Activity: Inhibiting the growth of pathogenic fungi and other microbes.

© 2026 BenchChem. All rights reserved.

This document will delve into the theoretical mechanisms, provide detailed experimental protocols for validation, and present data visualization frameworks for each potential activity.

Part 1: Potential as a Plant Resistance Inducer (SAR Elicitor)

Theoretical Framework: The Concept of Systemic Acquired Resistance (SAR)

Systemic Acquired Resistance (SAR) is a whole-plant defense mechanism that is induced upon localized exposure to a pathogen.[6] This response leads to a long-lasting, broad-spectrum resistance against a variety of pathogens, including viruses, bacteria, and fungi.[7][8][9] The SAR pathway is critically dependent on the plant hormone salicylic acid (SA).[6][7] Upon pathogen recognition, a signaling cascade is initiated, leading to the systemic accumulation of SA and the expression of pathogenesis-related (PR) genes, which encode proteins with antimicrobial properties.[7][8]

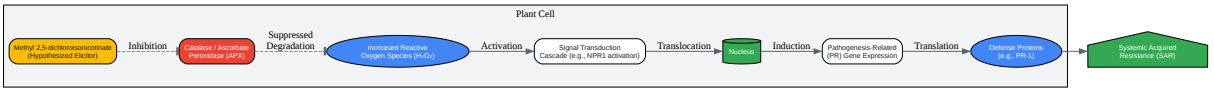
Mechanistic Hypothesis: Analogy to 2,6-dichloroisonicotinic acid (INA)

The compound 2,6-dichloroisonicotinic acid (INA) is a well-characterized synthetic elicitor of SAR.[10][11] Research has shown that INA and salicylic acid may share a common mechanism of action.[10] One of the proposed molecular targets for both SA and INA in tobacco is catalase, an enzyme that degrades hydrogen peroxide (H_2O_2).[10][11] By binding to and inhibiting catalase, as well as ascorbate peroxidase (another key H_2O_2-scavenging enzyme), these molecules lead to an increase in intracellular reactive oxygen species (ROS), such as H_2O_2.[10][12][13] This elevation in ROS is believed to act as a secondary signal, triggering the downstream expression of defense-related genes like the PR-1 gene and establishing the SAR state.[10][11]

Given its structural similarity, it is hypothesized that **Methyl 2,5-dichloroisonicotinate** could function in a similar manner, inhibiting key ROS-scavenging enzymes, leading to a controlled oxidative burst that initiates the SAR signaling cascade.

Visualization: Proposed SAR Induction Pathway

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Proposed mechanism of SAR induction by **Methyl 2,5-dichloroisonicotinate**.

Experimental Protocol: SAR Induction Assay in Arabidopsis thaliana

This protocol is designed to assess the ability of **Methyl 2,5-dichloroisonicotinate** to induce SAR against the bacterial pathogen Pseudomonas syringae pv. tomato DC3000 (Pst DC3000). [14]

Materials:

- Arabidopsis thaliana plants (e.g., Col-0 ecotype), 4-5 weeks old.
- Pst DC3000 culture.
- **Methyl 2,5-dichloroisonicotinate** (test compound).
- 2,6-dichloroisonicotinic acid (INA) as a positive control.
- Mock solution (solvent control, e.g., 0.02% Silwet L-77).
- 10 mM $MgSO_4$.
- Syringes (1 mL, needleless).
- Sterile water, Petri dishes with King's B medium.

© 2026 BenchChem. All rights reserved.

Procedure:

- Primary Inoculation (Induction):
  - Prepare solutions of the test compound and controls at desired concentrations (e.g., 10 µM, 50 µM, 100 µM) in the mock solution.
  - Select two lower, mature leaves of each plant for primary treatment.[14]
  - Infiltrate the entire lamina of these leaves with the respective solutions using a needleless syringe.
  - Group plants into: (1) Mock control, (2) Positive control (INA), and (3) Test compound.
- Incubation Period:
  - Maintain plants under standard growth conditions (16h light/8h dark cycle, 22°C) for 3 days to allow for the establishment of a systemic response.[14]
- Secondary Inoculation (Challenge):
  - Prepare a suspension of Pst DC3000 in 10 mM $MgSO_4$ at an OD_{600} of 0.001 (approx. $1x10^5$ CFU/mL).
  - Select two upper, systemic leaves that were not treated in the primary step. It is crucial to select leaves in the same orthostichy (vertical alignment) as the primary treated leaves to reduce variability.[14][15]
  - Infiltrate these systemic leaves with the bacterial suspension.
- Quantification of Pathogen Growth:
  - After 3 days of the secondary inoculation, collect leaf discs (e.g., 2 discs of 5mm diameter) from the challenged leaves.[16]
  - Homogenize the leaf discs in 1 mL of 10 mM $MgSO_4$.

© 2026 BenchChem. All rights reserved.

- Perform serial dilutions of the homogenate and plate onto King's B agar containing appropriate antibiotics (e.g., rifampicin for Pst DC3000).
- Incubate plates at 28°C for 2 days and count the colony-forming units (CFU).
- Calculate CFU per unit of leaf area (e.g., CFU/cm²).

Expected Outcome: If **Methyl 2,5-dichloroisonicotinate** is an effective SAR inducer, plants pre-treated with it will exhibit significantly lower bacterial growth in the systemic leaves compared to the mock-treated control plants. The level of protection should be comparable to the INA-treated positive control.

Part 2: Potential Herbicidal Activity

Theoretical Framework: Pyridine Herbicides

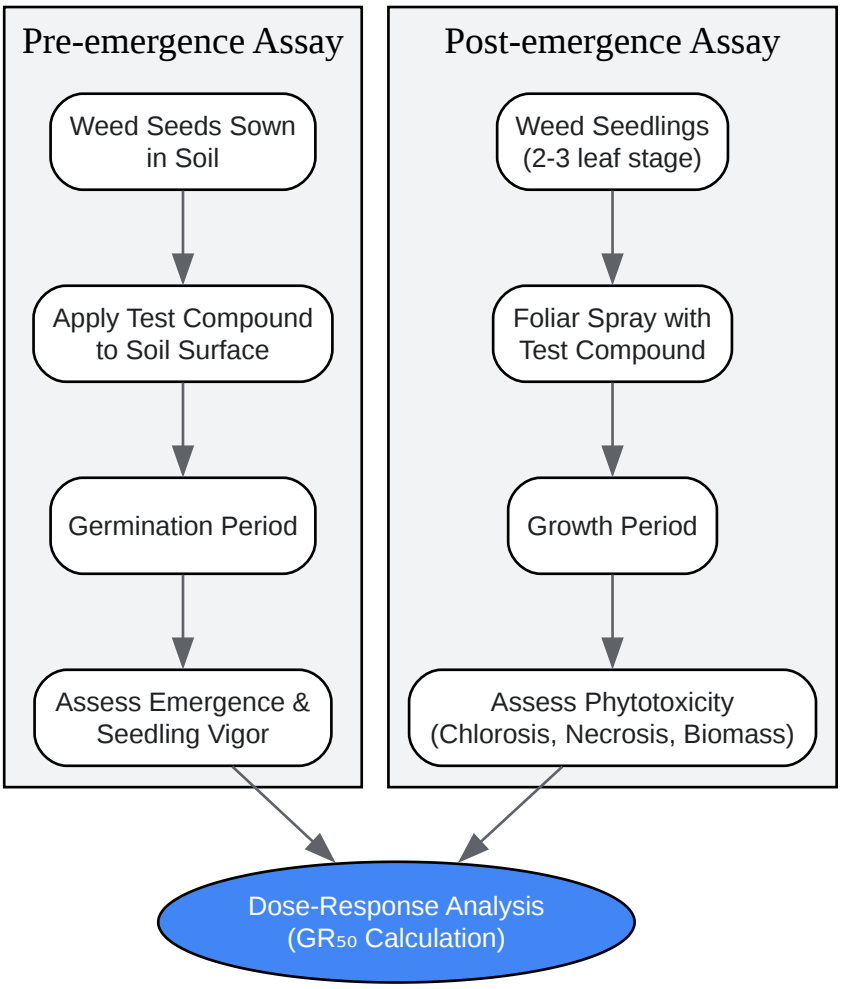
Pyridine-based compounds are a well-established class of herbicides.[4] Their mechanisms of action are diverse, but many function as synthetic auxins, causing uncontrolled growth and eventual death in susceptible broadleaf weeds.[17] Other pyridine herbicides act by inhibiting key enzymes, such as protoporphyrinogen oxidase (PPO) or enzymes in amino acid biosynthesis pathways.[18][19] Given the chlorinated pyridine structure of **Methyl 2,5-dichloroisonicotinate**, it is plausible that it could exhibit herbicidal activity by disrupting a fundamental plant process.

Mechanistic Hypothesis: Disruption of Essential Biosynthesis

A plausible herbicidal mode of action for **Methyl 2,5-dichloroisonicotinate** is the inhibition of a critical enzyme in a vital biosynthetic pathway, such as that for amino acids, lipids, or pigments. For instance, inhibition of an enzyme like Dihydroorotate Dehydrogenase (DHODH) disrupts pyrimidine biosynthesis, which is essential for nucleic acid synthesis and, consequently, cell division and growth.[20] This would lead to growth arrest and eventual plant death.

Visualization: Generic Herbicidal Workflow

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Standard workflow for pre- and post-emergence herbicide screening.

Experimental Protocol: Herbicide Screening Assays

This protocol describes whole-plant bioassays to evaluate the pre- and post-emergence herbicidal activity of **Methyl 2,5-dichloroisonicotinate**.[21][22][23]

Materials:

- Seeds of representative weed species (e.g., a monocot like Avena fatua (wild oat) and a dicot like Amaranthus retroflexus (redroot pigweed)).
- Potting substrate (soil, sand, peat mixture).

© 2026 BenchChem. All rights reserved.

- Pots or trays.
- **Methyl 2,5-dichloroisonicotinate**.
- A commercial herbicide as a positive control (e.g., a known PPO inhibitor or synthetic auxin).
- Solvent/surfactant solution for application (e.g., acetone with 0.5% Tween® 20).
- Automated spray chamber.

Procedure A: Pre-emergence Activity[24][25]

- Fill pots with soil and sow a predetermined number of seeds of each weed species at a depth of 1-2 cm.
- Prepare a range of concentrations of the test compound (e.g., 50, 100, 250, 500 g a.i./ha).
- Apply the solutions evenly to the soil surface using a calibrated sprayer. Include solvent-only and positive controls.
- Place the pots in a greenhouse under controlled conditions. Water as needed to maintain soil moisture.
- After 21 days, assess the results by counting the number of emerged, healthy plants and measuring the total shoot fresh weight per pot.
- Calculate the percent inhibition relative to the solvent-treated control.

Procedure B: Post-emergence Activity

- Sow seeds as above and allow them to grow until the seedlings reach the 2-3 true leaf stage.
- Thin seedlings to a uniform number per pot (e.g., 5 plants).
- Apply the same range of herbicide concentrations as a foliar spray, ensuring complete coverage.

© 2026 BenchChem. All rights reserved.

- Return plants to the greenhouse.
- After 14-21 days, visually assess phytotoxicity on a scale of 0% (no effect) to 100% (plant death).
- Harvest the above-ground biomass, determine the fresh or dry weight, and calculate the percent growth reduction relative to the solvent-treated control.

Data Presentation: Hypothetical Dose-Response Data

The results from the herbicide assays can be summarized to determine the Growth Reduction 50 (GR_{50}) value, which is the concentration of the compound required to inhibit plant growth by 50%.

Weed Species	Assay Type	Hypothetical GR_{50} (g a.i./ha)
Amaranthus retroflexus (Dicot)	Pre-emergence	150
Amaranthus retroflexus (Dicot)	Post-emergence	200
Avena fatua (Monocot)	Pre-emergence	> 500
Avena fatua (Monocot)	Post-emergence	> 500

Part 3: Potential Fungicidal/Antimicrobial Activity

Theoretical Framework: Antimicrobial Isonicotinic Acid Derivatives

Isonicotinic acid derivatives have a long history of use as antimicrobial agents, with the most famous example being isoniazid, a primary drug for treating tuberculosis.[26][27] The biological activity of this class of compounds extends to antifungal properties as well.[5][28] The mechanism of action can vary but often involves disrupting essential cellular processes. For instance, some isoniazid derivatives are known to affect ergosterol biosynthesis or alter the permeability of the fungal cell membrane.[28]

Mechanistic Hypothesis: Inhibition of Fungal Cell Wall/Membrane Synthesis

© 2026 BenchChem. All rights reserved.

A plausible mechanism for the antifungal activity of **Methyl 2,5-dichloroisonicotinate** is the inhibition of enzymes crucial for the integrity of the fungal cell. This could involve targeting enzymes in the ergosterol biosynthesis pathway, similar to azole fungicides, or inhibiting (1,3)-β-D-glucan synthase, which is essential for cell wall synthesis and is the target of echinocandin antifungals.[29] Disruption of either of these structures would lead to cell lysis and fungal death.

Experimental Protocol: Antifungal Minimum Inhibitory Concentration (MIC) Assay

This protocol uses the broth microdilution method to determine the MIC of **Methyl 2,5-dichloroisonicotinate** against a panel of plant pathogenic fungi.[30][31][32][33]

Materials:

- Pure cultures of test fungi (e.g., Fusarium graminearum, Botrytis cinerea, Aspergillus fumigatus).
- Potato Dextrose Broth (PDB) or RPMI-1640 medium.
- Sterile 96-well microplates.
- **Methyl 2,5-dichloroisonicotinate**.
- A commercial fungicide (e.g., Fluconazole, Amphotericin B) as a positive control.
- Dimethyl sulfoxide (DMSO) for dissolving the compound.
- Spectrophotometer (plate reader).

Procedure:

- Preparation of Fungal Inoculum:
  - Grow fungi on Potato Dextrose Agar (PDA) plates until sporulation is observed.
  - Harvest spores by flooding the plate with sterile saline and gently scraping the surface.

© 2026 BenchChem. All rights reserved.

- Adjust the spore suspension to a final concentration of approximately 1-5 x 10^4 spores/mL in the appropriate broth medium.

- Plate Preparation (Serial Dilution):
  - Dissolve the test compound and positive control in DMSO to create a high-concentration stock solution.
  - In a 96-well plate, add 100 µL of broth to all wells.
  - Add 100 µL of the stock compound solution to the first column of wells, creating a 2x starting concentration.
  - Perform 2-fold serial dilutions by transferring 100 µL from the first column to the second, mixing, and repeating across the plate to the 10th or 11th column. The last column serves as a growth control (no compound).[30]
- Inoculation and Incubation:
  - Add 100 µL of the prepared fungal inoculum to each well (this halves the drug concentration to the final test concentration).
  - Seal the plate and incubate at an appropriate temperature (e.g., 25-28°C) for 48-72 hours, or until robust growth is visible in the control wells.
- MIC Determination:
  - The MIC is the lowest concentration of the compound at which there is no visible growth of the fungus.[32]
  - This can be determined visually or by reading the optical density (OD) at 600 nm with a plate reader. The MIC is often defined as the concentration that inhibits growth by ≥50% or ≥80% compared to the control.[30][34]

Data Presentation: Hypothetical Antifungal MIC Data

© 2026 BenchChem. All rights reserved.

Fungal Species	Methyl 2,5-dichloroisonicotinate MIC (µg/mL)	Fluconazole MIC (µg/mL) (Control)
Botrytis cinerea	16	64
Fusarium graminearum	32	>64
Aspergillus fumigatus	8	16
Candida albicans	4	0.5

Conclusion and Future Directions

Methyl 2,5-dichloroisonicotinate, by virtue of its chemical structure, stands as a promising candidate for possessing significant biological activities relevant to the agricultural and pharmaceutical industries. The evidence from closely related isonicotinic acid derivatives strongly suggests its potential as a plant defense elicitor, a herbicide, and an antifungal agent.

The experimental frameworks provided in this guide offer a clear path for the systematic evaluation of these potential activities. Future research should focus on executing these protocols to generate empirical data. Positive results in any of these areas would warrant further investigation into the precise molecular mechanisms of action, structure-activity relationship (SAR) studies to optimize efficacy, and assessments of crop safety and environmental toxicology. The exploration of this compound could lead to the development of novel, effective solutions for crop protection and disease management.

References

- Bio-protocol. (n.d.). Minimum Inhibitory Concentration (MIC) Assay for Antifungal Drugs. Bio-protocol. Retrieved from [Link][30]
- Wikipedia. (2023). Systemic acquired resistance. In Wikipedia. Retrieved from [Link][6]
- Caballero, F. P., et al. (2019). Protocol: an improved method to quantify activation of systemic acquired resistance (SAR). Plant Methods, 15(1), 13. Retrieved from [Link][14]

© 2026 BenchChem. All rights reserved.

- Conrath, U., et al. (2002). Systemic Acquired Resistance. In The Plant Cell, 14(suppl 1), S115–S129. Retrieved from [Link][7]
- Dempsey, D. A., & Klessig, D. F. (2018). Systemic Acquired Resistance and Salicylic Acid: Past, Present, and Future. Molecular Plant-Microbe Interactions, 31(8), 795-806. Retrieved from [Link][35]
- Durrant, W. E., & Dong, X. (2004). Systemic Acquired Resistance. Annual Review of Phytopathology, 42, 185-209. Retrieved from [Link][8]
- Let's Talk Science. (2024, March 16). The Plant's Secret Weapon: Systemic Acquired Resistance. YouTube. Retrieved from [Link][9]
- Conrath, U., et al. (1995). Two inducers of plant defense responses, 2,6-dichloroisonicotinec acid and salicylic acid, inhibit catalase activity in tobacco. Proceedings of the National Academy of Sciences, 92(16), 7143-7147. Retrieved from [Link][10]
- Durner, J., & Klessig, D. F. (1995). Inhibition of ascorbate peroxidase by salicylic acid and 2,6-dichloroisonicotinic acid, two inducers of plant defense responses. Proceedings of the National Academy of Sciences, 92(24), 11312-11316. Retrieved from [Link][12]
- Lewis, R. E., & Wiederhold, N. P. (2020). A Practical Guide to Antifungal Susceptibility Testing. Journal of the Pediatric Infectious Diseases Society, 9(3), 332-342. Retrieved from [Link][31]
- Conrath, U., et al. (1995). Two inducers of plant defense responses, 2,6-dichloroisonicotinec acid and salicylic acid, inhibit catalase activity in tobacco. PNAS, 92(16), 7143-7147. Retrieved from [Link][11]
- National Genomics Data Center. (2019). Protocol: an improved method to quantify activation of systemic acquired resistance (SAR). Retrieved from [Link][15]
- Li, Y., et al. (2023). Synthesis, Herbicidal Activity, Mode of Action, and In Silico Analysis of Novel Pyrido[2,3-d]pyrimidine Compounds. Molecules, 28(21), 7363. Retrieved from [Link][18]

© 2026 BenchChem. All rights reserved.

- Scarabel, L., et al. (2015). Protocols for Robust Herbicide Resistance Testing in Different Weed Species. Journal of Visualized Experiments, (101), e52924. Retrieved from [Link][21]
- Conrath, U., et al. (1995). Two inducers of plant defense responses, 2,6-dichloroisonicotinec acid and salicylic acid, inhibit catalase activity in tobacco. PNAS, 92(16), 7143-7147. Retrieved from [Link][36]
- J&K Scientific LLC. (n.d.). **Methyl 2,5-dichloroisonicotinate**, 98%. Retrieved from [Link][37]
- Kiefer, I. W., & Slusarenko, A. J. (2003). The Pattern of Systemic Acquired Resistance Induction within the Arabidopsis Rosette in Relation to the Pattern of Translocation. Plant Physiology, 132(2), 840-847. Retrieved from [Link][16]
- Xuan, T. D., et al. (2023). A Novel mechanism of herbicide action through disruption of pyrimidine biosynthesis. Science, 382(6673), 943-948. Retrieved from [Link][20]
- Caballero, F. P., et al. (2019). Protocol: An improved method to quantify activation of systemic acquired resistance (SAR). ResearchGate. Retrieved from [Link][38]
- Durner, J., & Klessig, D. F. (1995). Inhibition of ascorbate peroxidase by salicylic acid and 2,6-dichloroisonicotinic acid, two inducers of plant defense responses. PNAS, 92(24), 11312-11316. Retrieved from [Link][13]
- Grains Research and Development Corporation. (n.d.). Herbicide Behaviour. Retrieved from [Link][17]
- ResearchGate. (2025). Minimum Inhibitory Concentration (MIC) Assay for Antifungal Drugs. Retrieved from [Link][34]
- ResearchGate. (2025). Overview of Herbicide Mechanisms of Action. Retrieved from [Link][19]
- Kim, D. S., et al. (2023). Screening of Pre- and Post-Emergence Herbicides for Weed Control in Camelina sativa (L.) Crantz. Agronomy, 13(3), 896. Retrieved from [Link][22]
- de Oliveira, C. B., et al. (2014). Synthesis and Antifungal Activity In Vitro of Isoniazid Derivatives against Histoplasma capsulatum var. capsulatum. Antimicrobial Agents and

© 2026 BenchChem. All rights reserved.

Chemotherapy, 58(10), 6317-6320. Retrieved from [Link][28]

- ResearchGate. (2025). Discovery of pyridine-based agrochemicals by using Intermediate Derivatization Methods. Retrieved from [Link][4]
- ResearchGate. (2025). Herbicide Screening and Application Method Development for Sustainable Weed Management in Tagetes erecta L. Fields. Retrieved from [Link][23]
- PubChem. (n.d.). Methyl 2,6-dichloroisonicotinate. Retrieved from [Link][39]
- ResearchGate. (n.d.). Nicotinic acid, isonicotinic acid and its antimicrobial derivative (isoniazid). Retrieved from [Link][5]
- Iowa State University Extension and Outreach. (2020, April 9). Preemergence Herbicide Application Timings: Pros and Cons. Retrieved from [Link][24]
- ResearchGate. (n.d.). Induction of SAR in Arabidopsis by Hot Water Dipping. Retrieved from [Link][40]
- ResearchGate. (2011). Isonicotinic acid hydrazide derivatives: Synthesis, antimicrobial activity, and QSAR studies. Retrieved from [Link][26]
- Bentham Science. (2011). Isonicotinic Acid Hydrazide Derivatives: Synthesis, Antimycobacterial, Antiviral, Antimicrobial Activity and QSAR Studies. Retrieved from [Link][27]
- McCarty, T. P., & Pappas, P. G. (2021). Pharmacodynamics, Mechanisms of Action and Resistance, and Spectrum of Activity of New Antifungal Agents. Journal of Fungi, 7(11), 947. Retrieved from [Link][29]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. scbt.com [scbt.com]
- 2. synchem.de [synchem.de]
- 3. methyl 2,5-dichloroisonicotinate | 623585-74-0 [chemicalbook.com]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. Systemic acquired resistance - Wikipedia [en.wikipedia.org]
- 7. Systemic Acquired Resistance - PMC [pmc.ncbi.nlm.nih.gov]
- 8. plantpath.ifas.ufl.edu [plantpath.ifas.ufl.edu]
- 9. youtube.com [youtube.com]
- 10. Two inducers of plant defense responses, 2,6-dichloroisonicotinec acid and salicylic acid, inhibit catalase activity in tobacco - PMC [pmc.ncbi.nlm.nih.gov]
- 11. pnas.org [pnas.org]
- 12. Inhibition of ascorbate peroxidase by salicylic acid and 2,6-dichloroisonicotinic acid, two inducers of plant defense responses - PMC [pmc.ncbi.nlm.nih.gov]
- 13. pnas.org [pnas.org]
- 14. Protocol: an improved method to quantify activation of systemic acquired resistance (SAR) - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Protocol: an improved method to quantify activation of systemic acquired resistance (SAR). - National Genomics Data Center (CNCB-NGDC) [ngdc.cncb.ac.cn]
- 16. The Pattern of Systemic Acquired Resistance Induction within the Arabidopsis Rosette in Relation to the Pattern of Translocation - PMC [pmc.ncbi.nlm.nih.gov]
- 17. grdc.com.au [grdc.com.au]
- 18. Synthesis, Herbicidal Activity, Mode of Action, and In Silico Analysis of Novel Pyrido[2,3-d]pyrimidine Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 19. researchgate.net [researchgate.net]
- 20. A Novel mechanism of herbicide action through disruption of pyrimidine biosynthesis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 21. Protocols for Robust Herbicide Resistance Testing in Different Weed Species - PMC [pmc.ncbi.nlm.nih.gov]
- 22. mdpi.com [mdpi.com]
- 23. researchgate.net [researchgate.net]

© 2026 BenchChem. All rights reserved.

- 24. Preemergence Herbicide Application Timings: Pros and Cons | Integrated Crop Management [crops.extension.iastate.edu]
- 25. advancedturf.com [advancedturf.com]
- 26. researchgate.net [researchgate.net]
- 27. benthamdirect.com [benthamdirect.com]
- 28. Synthesis and Antifungal Activity In Vitro of Isoniazid Derivatives against Histoplasma capsulatum var. capsulatum - PMC [pmc.ncbi.nlm.nih.gov]
- 29. mdpi.com [mdpi.com]
- 30. bio-protocol.org [bio-protocol.org]
- 31. A Practical Guide to Antifungal Susceptibility Testing - PMC [pmc.ncbi.nlm.nih.gov]
- 32. benchchem.com [benchchem.com]
- 33. Antibiotic Susceptibility, Fungus (MIC) | MLabs [mlabs.umich.edu]
- 34. researchgate.net [researchgate.net]
- 35. apsjournals.apsnet.org [apsjournals.apsnet.org]
- 36. pnas.org [pnas.org]
- 37. jk-sci.com [jk-sci.com]
- 38. researchgate.net [researchgate.net]
- 39. Methyl 2,6-dichloroisonicotinate | C7H5Cl2NO2 | CID 93237 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 40. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [In-Depth Technical Guide: Potential Biological Activities of Methyl 2,5-dichloroisonicotinate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1593123/docs#in-depth-technical-guide-potential-biological-activities-of-methyl-2-5-dichloroisonicotinate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

© 2026 BenchChem. All rights reserved.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.